

# Unraveling "CL-55": A Fluorescent Probe Investigation

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: CL-55

Cat. No.: B606712

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Initial inquiries for a fluorescent probe designated "CL-55" have revealed that this is not a recognized name for a commercially available or widely documented fluorescent dye. Extensive searches across scientific literature and supplier databases did not identify a specific fluorescent probe with this designation for general research applications in cellular imaging or drug development.

The term "CL-55" or "CL55" has appeared in highly specific research contexts, which are detailed below. It is crucial for researchers to verify the exact name and nature of the probe they intend to use to ensure the accuracy and reproducibility of their experiments.

## Contextual Appearances of "CL-55" in Scientific Literature:

While a general-purpose fluorescent probe named "CL-55" is not apparent, the designation has been used to identify other biological tools and materials:

- **Genomic Research:** In the field of plant genetics, "CL55" has been used to name a specific tandem repeat DNA sequence in red clover (*Trifolium pratense*) and white lupin (*Lupinus albus*).<sup>[1][2][3]</sup> These sequences are used to generate fluorescently labeled DNA probes for a technique called Fluorescence In Situ Hybridization (FISH), which allows for the visualization of specific chromosome regions.<sup>[1][2]</sup> This application is highly specialized for cytogenetics and is distinct from the use of small molecule fluorescent probes for live-cell imaging.

- **Virology:** In studies of the Epstein-Barr virus (EBV), "CL55" refers to a specific monoclonal antibody that binds to the viral glycoprotein gB.[4] While antibodies are often labeled with fluorophores for detection in techniques like immunofluorescence, "CL55" itself denotes the antibody, not the fluorescent dye.
- **Microbiology:** A small molecule inhibitor of the type three secretion system in the bacterium *Chlamydia trachomatis* has been referred to as "CL-55".[5][6][7][8] This compound is also known as Fluorothiazinon (FT).[7][8] Its primary function is as a bacterial virulence inhibitor, and while its effects on cells might be studied using fluorescence microscopy, it is not a fluorescent probe.
- **Cell Line Designation:** In CRISPR/Cas9-based gene editing studies, "cl.55" has been used as a clone number to designate a specific cell line where a particular gene (e.g., SEC61B) has been fluorescently tagged.[9][10] In this case, "cl.55" is an identifier for a genetically modified cell line, not the fluorescent probe itself.
- **Biochemical Formulations:** In studies involving model cell membranes (liposomes), "CL" is a common abbreviation for the lipid cardiolipin. Formulations have been described with specific molar percentages, such as "DOPG/CL 55/45 mol%", indicating the relative amounts of different lipids in the mixture.[11][12] Here, "CL" refers to a lipid component, not a fluorescent probe.

## Recommendations for Researchers

Given the ambiguity surrounding the term "CL-55," it is recommended that researchers, scientists, and drug development professionals take the following steps:

- **Verify the Probe Name:** Double-check the original source of the probe's name. It is possible that "CL-55" is an internal laboratory code, a catalog number from a specific vendor that is not widely indexed, or a typographical error.
- **Identify the Application:** Determine the specific experimental application for which a fluorescent probe is needed. Key applications include, but are not limited to:
  - Labeling of specific organelles (e.g., mitochondria, lysosomes, nucleus).
  - Detection of specific ions or molecules (e.g., calcium, chloride, reactive oxygen species).

- Visualization of cellular processes (e.g., apoptosis, autophagy, endocytosis).
- Labeling of specific proteins or other biomolecules.
- Consult with Suppliers: Contact technical support from major suppliers of fluorescent probes (e.g., Thermo Fisher Scientific (Invitrogen), MilliporeSigma, AAT Bioquest, Tocris) with the intended application. They can provide guidance on selecting a suitable, well-characterized fluorescent probe.

Once a specific, correctly identified fluorescent probe is chosen, detailed application notes and protocols can be developed to ensure successful and reproducible experimental outcomes. Without a clear identification of "CL-55" as a fluorescent probe, providing such documentation is not feasible.

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Email: [info@benchchem.com](mailto:info@benchchem.com)